

Personal protective equipment for handling Magnesium chloride tetrahydrate

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Compound of Interest

Compound Name: *Magnesium chloride tetrahydrate*

Cat. No.: *B12737795*

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Essential Safety and Handling Guide for Magnesium Chloride Tetrahydrate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Magnesium chloride tetrahydrate** in a laboratory setting.

Designed for researchers, scientists, and drug development professionals, this document outlines the necessary personal protective equipment (PPE), step-by-step handling instructions, emergency-response workflows, and waste disposal methods to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Magnesium chloride tetrahydrate is generally considered non-hazardous; however, it can cause mild irritation to the skin, eyes, and respiratory tract.^[1] Ingestion of large amounts may be moderately toxic.^[1] Adherence to proper PPE guidelines is crucial to minimize exposure and ensure safety.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles or glasses with side shields are required to protect against dust particles.^{[2][3]}

- Skin Protection: Wear protective nitrile rubber gloves and clean, body-covering clothing such as a lab coat or apron to prevent skin contact.[2][3]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required.[4] If dust is generated, a NIOSH-approved dust mask or an air-purifying respirator should be used.[1][2]

Quantitative Safety and Physical Data

The following tables summarize key quantitative data for **Magnesium chloride tetrahydrate**.

Table 1: Chemical and Physical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | Magnesium chloride tetrahydrate | [2] |
| CAS Number | 22695-80-3 | [2][5] |
| Molecular Formula | Cl ₂ H ₈ MgO ₄ | [2][5] |
| Molecular Weight | 167.27 g/mol | [2] |
| Appearance | White crystalline solid | [6] |
| Odor | Odorless | [6] |

Table 2: Toxicological and Exposure Data

| Parameter | Value | Reference |
|--|---|---------------------|
| Oral LD50 (Rat) | 8100 mg/kg (for anhydrous MgCl ₂) | [7] |
| Oral LD50 (Mouse) | 7600 mg/kg (for anhydrous MgCl ₂) | [7] |
| Occupational Exposure Limit (as nuisance dust) | TWA: 10 mg/m ³ (inhalable dust) | [1] |
| Occupational Exposure Limit (as nuisance dust) | TWA: 3 mg/m ³ (respirable dust) | [1] |

Standard Operating Procedures

Handling:

- Ensure work is conducted in a well-ventilated area.[\[1\]](#)
- Wear all required PPE as specified in Section 1.
- Avoid actions that generate dust.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep containers tightly sealed, as Magnesium chloride is hygroscopic and readily absorbs moisture.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

Emergency and First Aid Measures

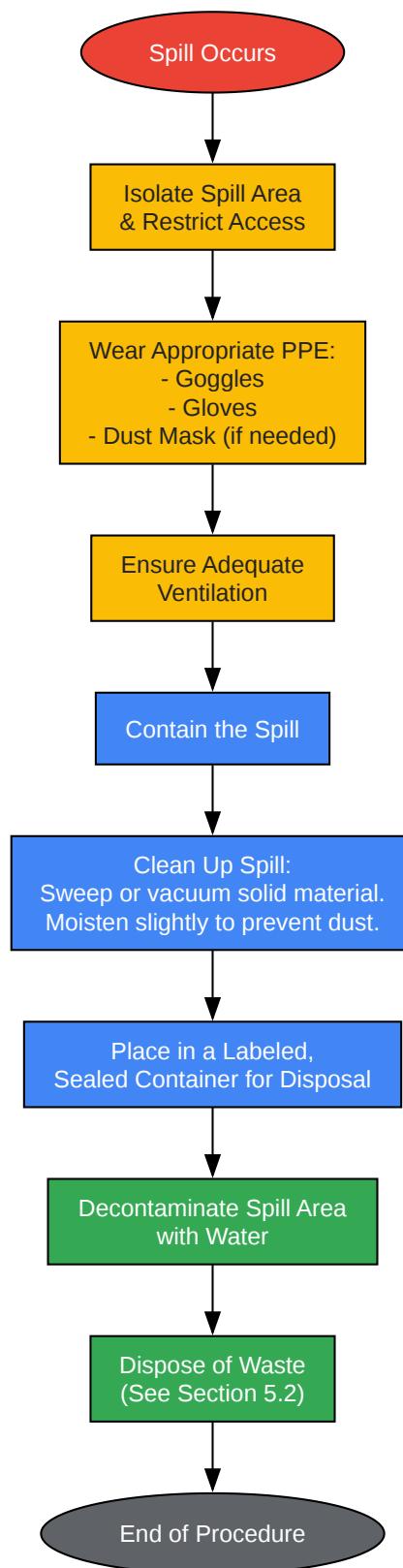
Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[1\]](#) If irritation persists, seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[2\]](#) If irritation develops or persists, seek medical attention.[\[2\]](#)
- Inhalation: Move the individual to fresh air.[\[1\]](#) If breathing is difficult or irritation persists, seek medical attention.[\[1\]\[2\]](#)
- Ingestion: Rinse the mouth with water and drink several glasses of water to dilute the substance.[\[2\]](#) Do not induce vomiting.[\[1\]](#) If large amounts are swallowed or symptoms appear, seek immediate medical advice.[\[2\]](#)

Spill and Disposal Plan

Spill Response Workflow:

In the event of a spill, follow the workflow outlined below to ensure a safe and effective cleanup.

[Click to download full resolution via product page](#)Workflow for handling a **Magnesium chloride tetrahydrate** spill.

Disposal Plan:

Waste disposal must comply with all local, state, and federal regulations.

- Small Quantities: For small amounts, dissolve the material in a large volume of water and pour it into the sanitary sewer, if permitted by local wastewater authorities.[\[5\]](#)
- Large Quantities: Large-scale disposal should be handled as chemical waste.[\[5\]](#) Place the material in a clearly labeled, corrosion-resistant, and sealed container.[\[5\]](#) Arrange for disposal with a certified hazardous waste facility.
- Prohibition: Never dispose of Magnesium chloride down storm drains, in natural water bodies, or on the soil.[\[5\]](#) Do not mix with incompatible chemicals, especially strong oxidizers.[\[5\]](#)

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Phone: (601) 213-4426
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